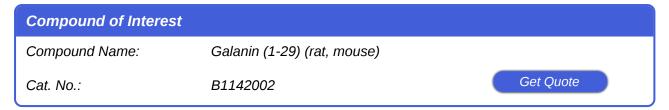


Species-Specific Effects of Galanin (1-29) on Anxiety: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

The neuropeptide galanin, a 29-amino acid peptide (30 in humans), is a significant modulator of various physiological processes in the central nervous system, including mood and anxiety. [1][2] Its effects are mediated through three G-protein-coupled receptors: GalR1, GalR2, and GalR3.[1][3] Research into the therapeutic potential of targeting the galanin system for anxiety disorders is ongoing, but the effects of galanin administration can be complex and sometimes contradictory. This guide provides an objective comparison of the species-specific effects of Galanin (1-29) on anxiety-like behaviors, primarily focusing on rats and mice, with supporting experimental data and detailed methodologies.

Galanin Receptors and Signaling Pathways

Galanin (1-29) is a non-selective agonist for all three galanin receptor subtypes (GalR1, GalR2, and GalR3), with Ki values of 0.98 nM, 1.48 nM, and 1.47 nM, respectively.[4] These receptors are coupled to different G-proteins and initiate distinct downstream signaling cascades, which are fundamental to understanding the varied effects of galanin.

GalR1 and GalR3: These receptors predominantly couple to the Gi/o family of G-proteins.
 Their activation leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and the opening of G-protein-coupled inwardly rectifying potassium (GIRK) channels, resulting in hyperpolarization and inhibition of neuronal activity.



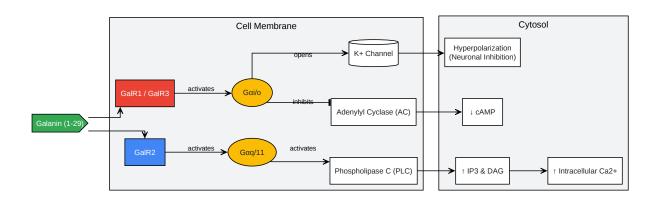




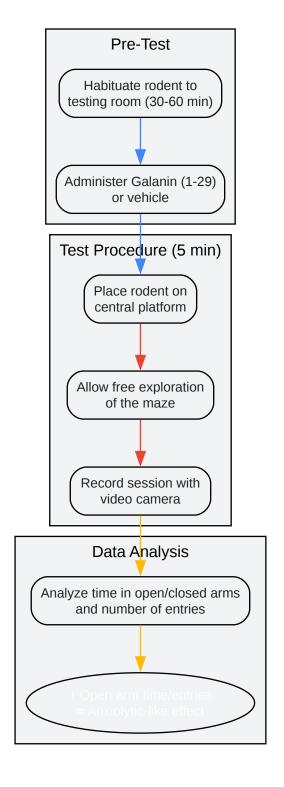
GalR2: This receptor is primarily coupled to Gq/11, and its activation stimulates
phospholipase C (PLC). This leads to the production of inositol triphosphate (IP3) and
diacylglycerol (DAG), which in turn mobilize intracellular calcium and activate protein kinase
C (PKC).

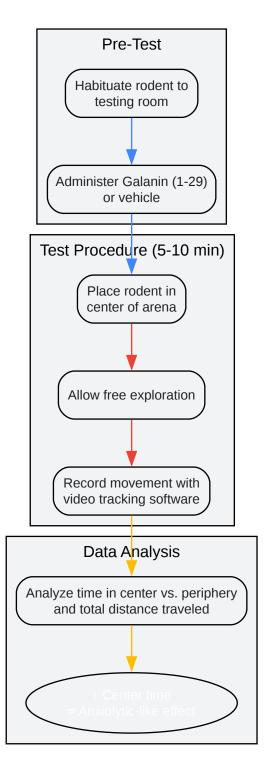
The differential expression of these receptors in brain regions associated with anxiety, such as the amygdala, hippocampus, and dorsal raphe nucleus, as well as potential species-specific differences in their distribution and signaling, contribute to the diverse behavioral outcomes observed.



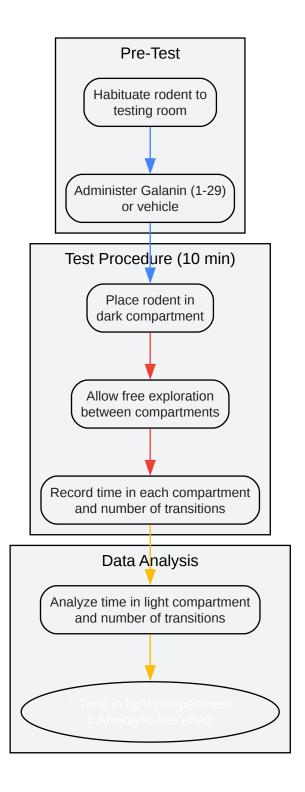












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